

Application Notes and Protocols for the Derivatization of 2-Bromo-5-hydroxypyridine

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxypyridine

Cat. No.: B120221

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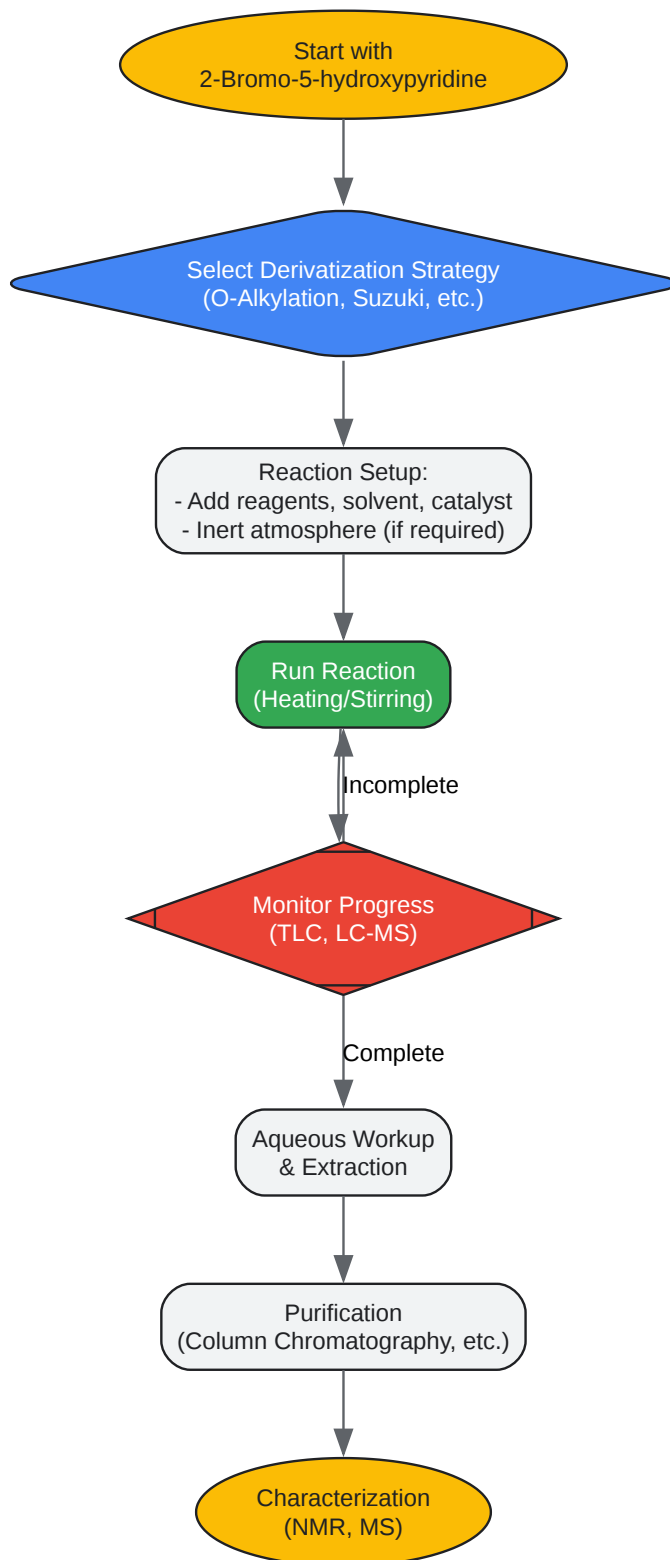
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the chemical modification of **2-Bromo-5-hydroxypyridine**, a versatile building block in medicinal chemistry and materials science. The following sections describe key derivatization reactions at both the hydroxyl and bromo positions, offering a range of methodologies to generate diverse molecular scaffolds.

General Experimental Workflow

The derivatization of **2-Bromo-5-hydroxypyridine** typically follows a general workflow, starting with the choice of reaction to modify either the hydroxyl or the bromo group. Subsequent steps involve reaction setup under appropriate atmospheric conditions, monitoring the reaction progress, and finally, isolating and purifying the desired product.

General Experimental Workflow for Derivatizing 2-Bromo-5-hydroxypyridine





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